

Application Notes and Protocols: Z-Gly-Pro-AMC for Enzyme Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Z-Gly-Pro-AMC

Cat. No.: B1580624

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Introduction

Z-Gly-Pro-AMC (N-carbobenzoxy-Glycyl-Prolyl-7-amino-4-methylcoumarin) is a highly sensitive fluorogenic substrate used for the detection and quantification of prolyl endopeptidase and dipeptidyl peptidase-IV (DPP-IV) activity.[1][2][3] Upon enzymatic cleavage of the amide bond between the proline residue and the 7-amino-4-methylcoumarin (AMC) group, the highly fluorescent AMC is released.[3][4] The resulting fluorescence can be measured to determine enzyme kinetics, screen for inhibitors, and characterize enzyme activity in various biological samples.[1][5] This document provides detailed protocols for the preparation of **Z-Gly-Pro-AMC** stock and working solutions, as well as a general procedure for its application in enzyme assays.

Physicochemical and Spectral Properties

A thorough understanding of the properties of **Z-Gly-Pro-AMC** is crucial for its effective use in quantitative assays.

Property	Value	Source(s)
Molecular Formula	C ₂₅ H ₂₅ N ₃ O ₆	[1][6]
Molecular Weight	463.48 g/mol	[6][7]
Appearance	White to off-white solid	[1][6]
Solubility	Soluble in DMSO (≥10 mg/mL), DMF, and absolute ethanol (20 mM)	[3][6][8]
Excitation Wavelength (Ex)	340-380 nm	[3][6][8]
Emission Wavelength (Em)	440-465 nm	[3][6][8]

Protocols

Preparation of Z-Gly-Pro-AMC Stock Solution (10 mM in DMSO)

Proper preparation and storage of the stock solution are critical for reproducible results. It is recommended to prepare a concentrated stock solution in an anhydrous organic solvent like DMSO.

Materials:

- **Z-Gly-Pro-AMC** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Equilibration:** Allow the vial of **Z-Gly-Pro-AMC** powder to reach room temperature before opening to prevent moisture condensation.
- **Weighing:** Accurately weigh the desired amount of **Z-Gly-Pro-AMC** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.63 mg of the powder.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder. For 4.63 mg, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until all the powder is completely dissolved. Gentle warming or sonication may be required to facilitate dissolution.^[6]
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in amber microcentrifuge tubes to avoid repeated freeze-thaw cycles and exposure to light.
- **Storage:** Store the aliquots at -20°C or -80°C, protected from light.^{[6][9]}

Quantitative Data for Stock Solution Preparation:

Parameter	Value	Source(s)
Solvent	DMSO	^{[2][3][6]}
Stock Concentration	10 mM	^{[2][7]}
Storage Temperature	-20°C or -80°C	^{[6][9]}
Short-term Stability (in solvent at -20°C)	Up to 1 month	^{[6][9]}
Long-term Stability (in solvent at -80°C)	Up to 6 months	^{[6][9]}

Preparation of Z-Gly-Pro-AMC Working Solution

The working solution is prepared by diluting the stock solution in the appropriate assay buffer. The final concentration of the working solution will depend on the specific enzyme and assay conditions, but a common final concentration in the assay is in the micromolar range.

Materials:

- 10 mM **Z-Gly-Pro-AMC** stock solution in DMSO
- Assay buffer (e.g., Tris-HCl, pH 8.0)[[10](#)]

Procedure:

- Thaw a single aliquot of the 10 mM **Z-Gly-Pro-AMC** stock solution.
- Determine the desired final concentration of **Z-Gly-Pro-AMC** in your assay. For example, a final concentration of 100 μ M is often used for DPP-IV assays.[[10](#)]
- Calculate the required volume of the stock solution to be added to the assay buffer. For instance, to prepare 1 mL of a 200 μ M working solution (which will be further diluted 1:1 in the final reaction to get 100 μ M), add 20 μ L of the 10 mM stock solution to 980 μ L of assay buffer.
- Vortex the working solution gently to ensure it is well mixed.
- Prepare the working solution fresh on the day of the experiment and keep it on ice, protected from light, until use.

Experimental Protocol: Dipeptidyl Peptidase-IV (DPP-IV) Activity Assay

This protocol provides a general guideline for measuring DPP-IV activity using **Z-Gly-Pro-AMC** in a 96-well plate format.

Materials:

- DPP-IV enzyme (recombinant or from biological samples)
- DPP-IV Assay Buffer (e.g., 20 mM Tris-HCl, pH 8.0, containing 100 mM NaCl, and 1 mM EDTA)[[10](#)]
- **Z-Gly-Pro-AMC** working solution

- DPP-IV inhibitor (optional, for control wells)
- 96-well black microplate with a clear bottom
- Fluorescence microplate reader

Procedure:

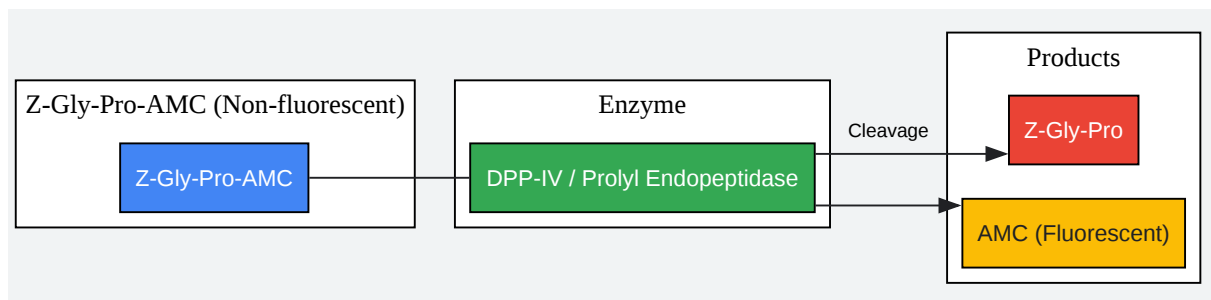
- Assay Setup:
 - Sample Wells: Add the enzyme sample (e.g., purified enzyme, cell lysate, or plasma) to the wells of the 96-well plate.
 - Inhibitor Control Wells (Optional): Pre-incubate the enzyme sample with a known DPP-IV inhibitor before adding the substrate.
 - Blank Wells: Add assay buffer without the enzyme to determine the background fluorescence.
- Volume Adjustment: Adjust the volume in each well with DPP-IV Assay Buffer to a pre-reaction volume (e.g., 50 μ L).
- Pre-incubation: Pre-incubate the plate at 37°C for 5-10 minutes to allow the temperature to equilibrate.
- Initiate Reaction: Start the enzymatic reaction by adding the **Z-Gly-Pro-AMC** working solution to all wells. The final volume in each well should be consistent (e.g., 100 μ L).
- Incubation: Incubate the plate at 37°C, protected from light.
- Fluorescence Measurement: Measure the fluorescence intensity kinetically over a period of 30-60 minutes, with readings taken every 1-2 minutes.^{[4][6]} Use an excitation wavelength of 350-380 nm and an emission wavelength of 450-465 nm.^{[10][11][12]}
- Data Analysis:
 - Subtract the background fluorescence (from blank wells) from the values of the sample and control wells.

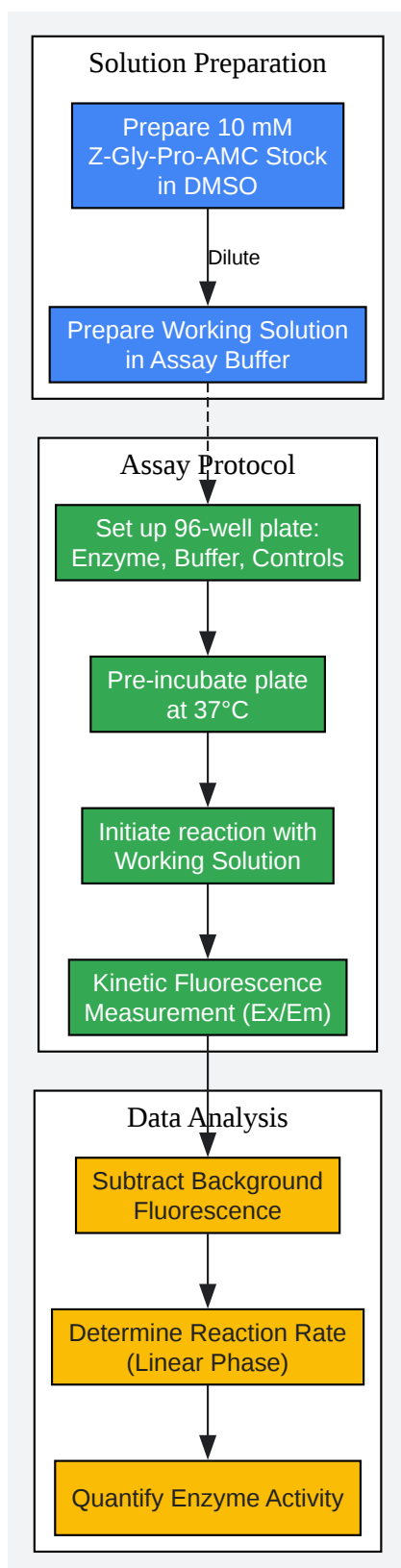
- Determine the rate of the reaction (increase in fluorescence per unit of time) from the linear portion of the kinetic curve.
- The enzyme activity can be expressed as relative fluorescence units (RFU) per minute or converted to molar amounts of AMC released if a standard curve with free AMC is generated.

Quantitative Data for DPP-IV Assay:

Parameter	Value/Range	Source(s)
Final Substrate Concentration	100 - 266 μ M	[6] [10]
Incubation Temperature	37°C	[6] [10] [12]
Excitation Wavelength	350 - 380 nm	[10] [11] [12]
Emission Wavelength	450 - 465 nm	[10] [11] [12]
Assay Format	96-well plate, kinetic reading	[4] [12]

Visualizations





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References

- 1. chemimpex.com [chemimpex.com]
- 2. Z-Gly-Pro-AMC *CAS 68542-93-8* | AAT Bioquest [aatbio.com]
- 3. caymanchem.com [caymanchem.com]
- 4. benchchem.com [benchchem.com]
- 5. Gly-Pro-AMC *CAS 115035-46-6* | AAT Bioquest [aatbio.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
- 11. Dipeptidyl peptidase IV (DPP4) Inhibitor Screening Assay Kit | Abcam [abcam.com]
- 12. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Z-Gly-Pro-AMC for Enzyme Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580624#preparing-z-gly-pro-amc-stock-and-working-solutions]

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